

N-(3-hydroxypropyl)acetamide stability and degradation issues

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Compound of Interest

Compound Name: **N-(3-hydroxypropyl)acetamide**

Cat. No.: **B076491**

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Technical Support Center: N-(3-hydroxypropyl)acetamide

This technical support center provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and frequently asked questions (FAQs) regarding the stability and degradation of **N-(3-hydroxypropyl)acetamide**.

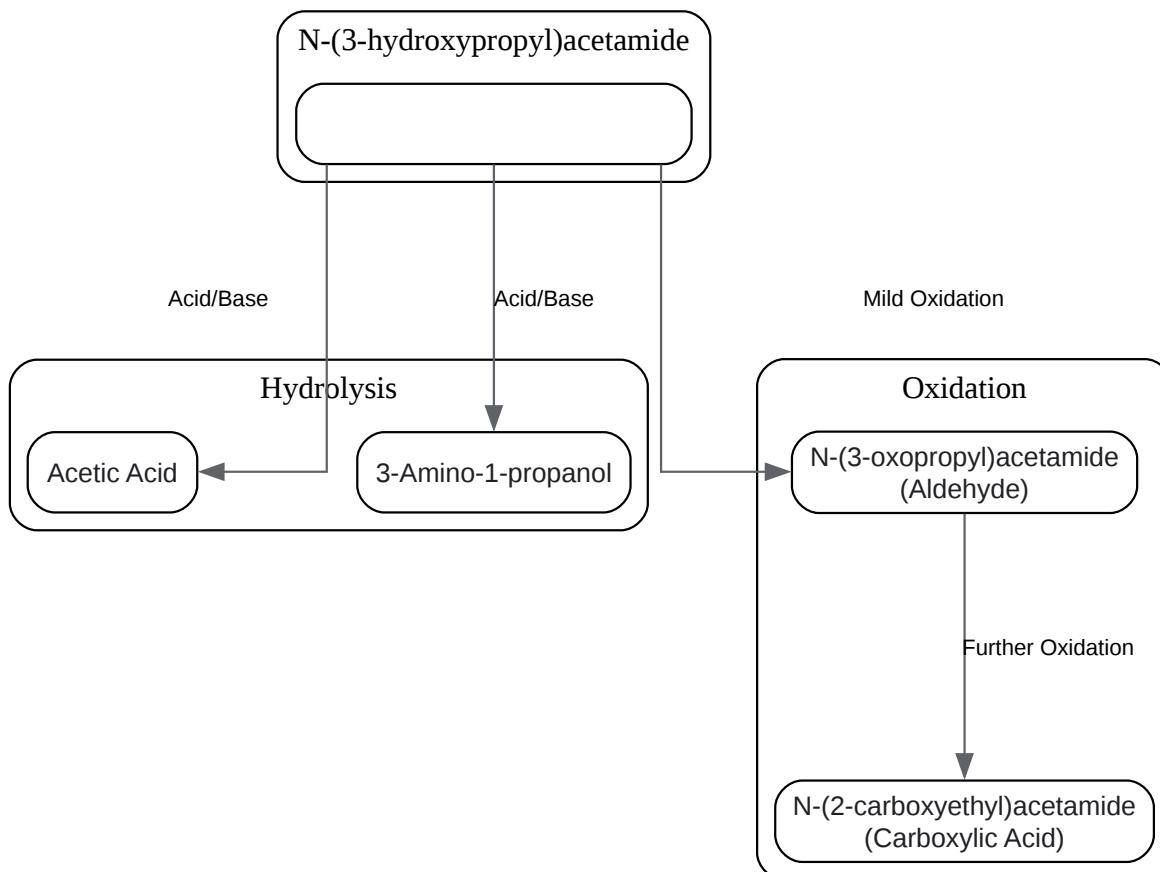
Frequently Asked Questions (FAQs)

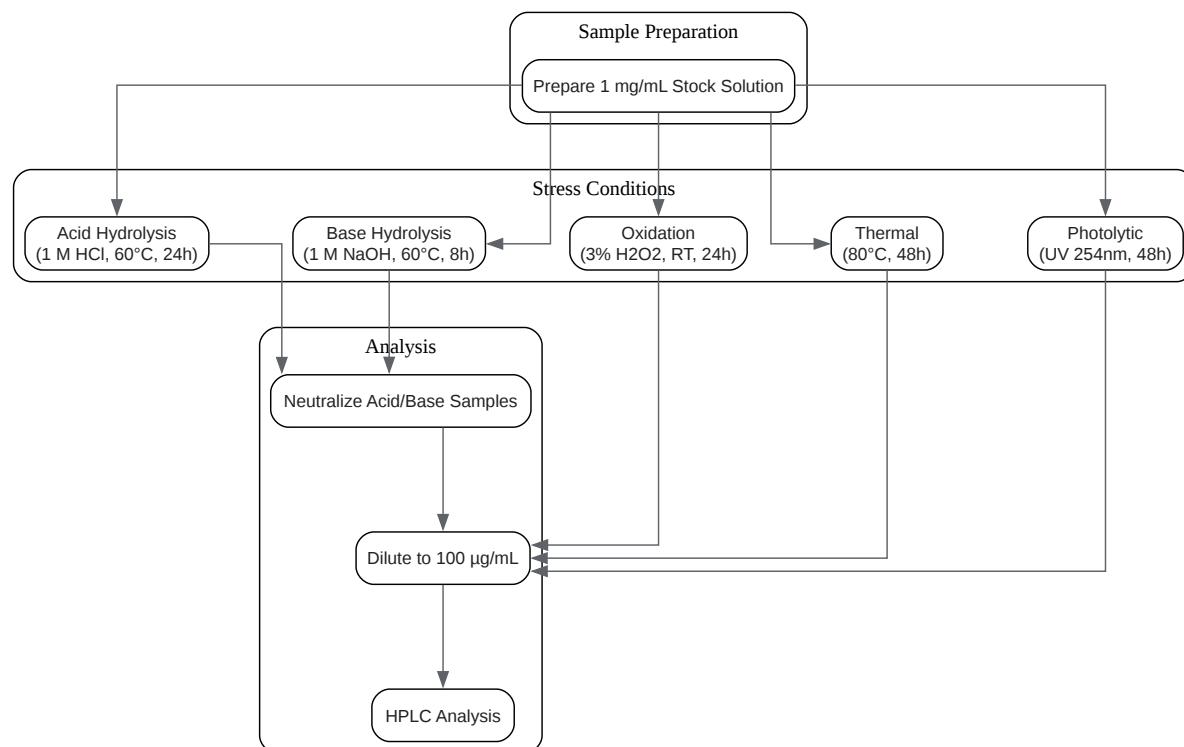
Q1: What are the primary degradation pathways for N-(3-hydroxypropyl)acetamide?

A1: Based on its chemical structure, **N-(3-hydroxypropyl)acetamide** is susceptible to two primary degradation pathways:

- Hydrolysis: The amide bond can be cleaved under acidic or basic conditions to yield acetic acid and 3-amino-1-propanol. This is generally the most common degradation pathway for acetamide-containing compounds.[1][2][3]
- Oxidation: The terminal hydroxyl group (-OH) is susceptible to oxidation, which could lead to the formation of an aldehyde or a carboxylic acid.

Below is a diagram illustrating the potential degradation pathways.



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References

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